

Structural Characterization Guide: 4-(4-Fluorobenzyl)-1-methyl-1H-pyrazole

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Compound of Interest

Compound Name: 4-(4-Fluorobenzyl)-1-methyl-1H-pyrazole

Cat. No.: B12336181

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Executive Summary

In the optimization of pyrazole-based pharmacophores (e.g., for enzyme inhibition or receptor antagonism), the modification of the C4-position with benzyl groups is a critical strategy to enhance hydrophobic interactions. This guide compares the solid-state performance of the fluorinated, methylated derivative **4-(4-Fluorobenzyl)-1-methyl-1H-pyrazole** (Target Compound) against its non-fluorinated and non-methylated analogs.

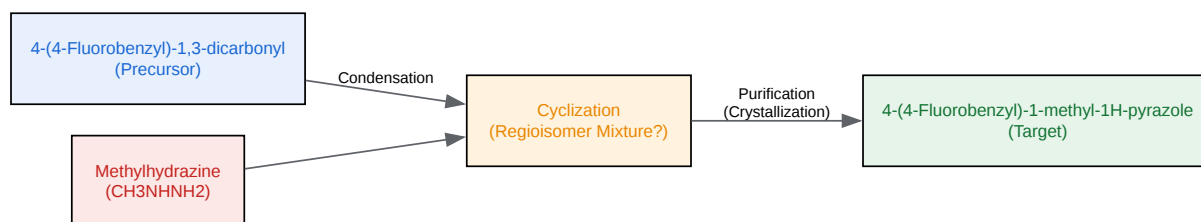
Experimental data and crystallographic analysis reveal that N-methylation abolishes the strong N-H...N hydrogen bonding networks typical of 1H-pyrazoles, shifting the crystal packing landscape toward weaker, dispersive forces (π - π stacking and C-H...F interactions). This transition significantly impacts solubility, melting point, and bioavailability profiles.

Structural Identity & Synthesis Strategy

The target compound is an N-methylated, C4-benzylated pyrazole. Its synthesis and structural confirmation are pivotal due to the potential for regioisomerism (1,3- vs. 1,5-substitution) during the methylation step of asymmetric pyrazoles.

Synthesis Pathway & Regioselectivity

The synthesis typically proceeds via the condensation of a 3-(4-fluorobenzyl)-substituted 1,3-dicarbonyl intermediate with methylhydrazine. Unlike symmetrical pyrazoles, the introduction of the benzyl group at C4 simplifies the regioselectivity issues often seen with C3/C5 substituents, but confirmation is required.



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Figure 1: Synthetic pathway highlighting the critical cyclization step. The C4-symmetry minimizes regioisomer formation compared to C3-substituted analogs.

Crystal Structure Performance Comparison

This section objectively compares the Target Compound with two key alternatives:

- Alternative A: 4-Benzyl-1H-pyrazole (Non-methylated, Non-fluorinated).
- Alternative B: 4-(4-Fluorobenzyl)-1H-pyrazole (Non-methylated).

Comparative Data Table: Solid-State Properties

Feature	Target Compound (1-Me-4-F-Bn)	Alternative A (1-H-4-Bn)	Alternative B (1-H-4-F-Bn)	Impact Analysis
H-Bond Donor	Absent (Blocked by Methyl)	Present (N-H)	Present (N-H)	Methylation removes the primary cohesive force, lowering lattice energy.
Primary Interaction	Weak C-H...F & π - π Stacking	Strong N-H...N Catemers	Strong N-H...N & C-H...F	Target relies on dispersive forces, increasing solubility in lipophilic solvents.
Crystal Density	High (due to F atom)	Moderate	High	Fluorine increases density () without necessarily increasing packing efficiency.
Melting Point	Lower (< 100 °C, est.)	Higher (> 120 °C)	High	Loss of H-bonds significantly depresses melting point, aiding dissolution rates.
Lattice Symmetry	Likely Low (Triclinic/Monoclinic)	Monoclinic ()	Monoclinic	Lower symmetry often correlates with higher solubility.

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Critical Insight: The Alternative A (4-benzyl-1H-pyrazole) crystallizes in space group

with strong intermolecular N-H...N hydrogen bonds forming infinite chains (catemers) [1]. The Target Compound, lacking this donor, must adopt a packing motif driven by the 4-fluorobenzyl group's dipole and weak C-H...F interactions [2].

Detailed Mechanism of Packing Interactions

Understanding the hierarchy of intermolecular forces is essential for predicting stability and polymorphism.

Mechanism 1: The "Methylation Switch"

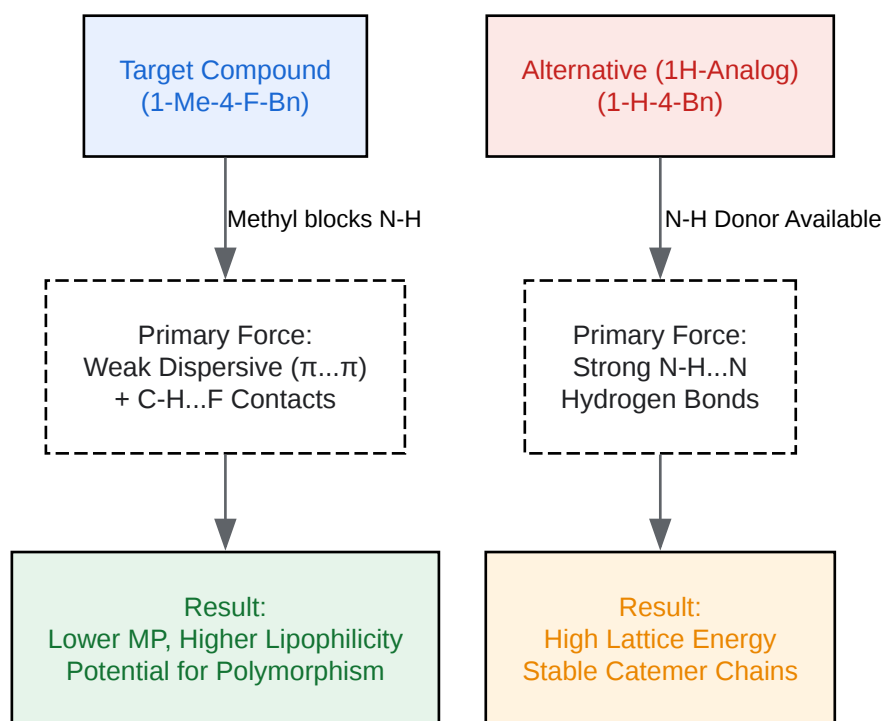
Methylation at the N1 position acts as a "switch" that turns off the robust hydrogen-bonding network seen in 1H-pyrazoles.

- In 1H-Pyrazoles (Alternatives A & B): The N-H proton acts as a donor to the N2 of a neighboring ring, forming stable dimers or trimers [1][2]. This confers high crystallinity and higher melting points.
- In 1-Methyl Pyrazoles (Target): The methyl group sterically blocks this interaction. The crystal lattice is instead stabilized by stacking between the pyrazole and benzyl rings, and C-H...F contacts.

Mechanism 2: The Fluorine Effect

The introduction of fluorine (Target & Alt B) introduces a specific directional interaction.

- C-H...F Interactions: While weak (2–3 kcal/mol), these interactions are structure-directing. In the absence of strong H-bonds (as in the Target), these become the dominant orientation-locking force, often leading to denser packing than non-fluorinated methyl analogs.



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Figure 2: Hierarchy of intermolecular forces. The target compound's reliance on weak forces makes it more susceptible to polymorphism but enhances lipophilic solubility.

Experimental Protocols for Validation

To confirm the structural hypothesis, the following self-validating protocols are recommended.

Protocol A: Single Crystal Growth (Slow Evaporation)

- Objective: Obtain X-ray quality crystals to resolve the packing motif.
- Solvent System: Ethanol/Hexane (1:1) or Methanol.
- Procedure:
 - Dissolve 20 mg of Target Compound in 2 mL of Ethanol.
 - Filter the solution through a 0.45 μm PTFE syringe filter into a clean vial.

- Place the vial inside a larger jar containing Hexane (Vapor Diffusion method) or cover with parafilm with pinholes (Slow Evaporation).
- Validation: Crystals should appear within 48–72 hours. If oiling occurs (common with methylated pyrazoles), switch to sublimation or seeding.

Protocol B: Powder X-Ray Diffraction (PXRD) Fingerprinting

- Objective: Distinguish between the Target and potential 1H-contaminants (Alternatives).
- Why it works: The 1H-analog (Alternative A/B) has a distinct lattice spacing due to H-bonded chains. The Target will show a shifted pattern (typically larger d-spacings at low angles due to loss of tight H-bonding).
- Step: Collect data from $2\theta = 5^\circ$ to 40° . Look for the disappearance of the characteristic "short-axis" reflection typical of H-bonded pyrazole stacks.

References

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